

# Safeguarding Your Research: A Guide to Handling Diglycolic Acid

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## Compound of Interest

Compound Name: Diglycolic acid

Cat. No.: B032558

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Diglycolic acid**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

**Diglycolic acid** is classified as harmful if swallowed, a skin irritant, a serious eye irritant, and may cause respiratory irritation.[1][2][3] Understanding and mitigating these risks through proper handling and personal protective equipment (PPE) is paramount.

## Operational Plan: Handling and Storage

### 1. Engineering Controls:

- Always handle **Diglycolic acid** in a well-ventilated area.[1]
- For procedures that may generate dust, use a chemical fume hood.[2][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

### 2. Pre-Handling Checks:

- Inspect all PPE for integrity before use. Gloves must be checked for any signs of degradation or punctures.[5]

- Ensure you are familiar with the location and operation of all safety equipment, including fire extinguishers, spill kits, and emergency exits.

### 3. Handling Procedure:

- Avoid the formation of dust when handling the solid form.[\[2\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)
- Do not eat, drink, or smoke in the area where **Diglycolic acid** is handled or stored.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- After handling, wash hands, forearms, and face thoroughly.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Keep the container tightly closed when not in use.[\[2\]](#)[\[8\]](#)

### 4. Storage:

- Store in a dry, cool, and well-ventilated place.[\[8\]](#)
- Keep containers tightly closed and store away from incompatible materials such as strong oxidizing agents, bases, and reducing agents.[\[1\]](#)[\[4\]](#)

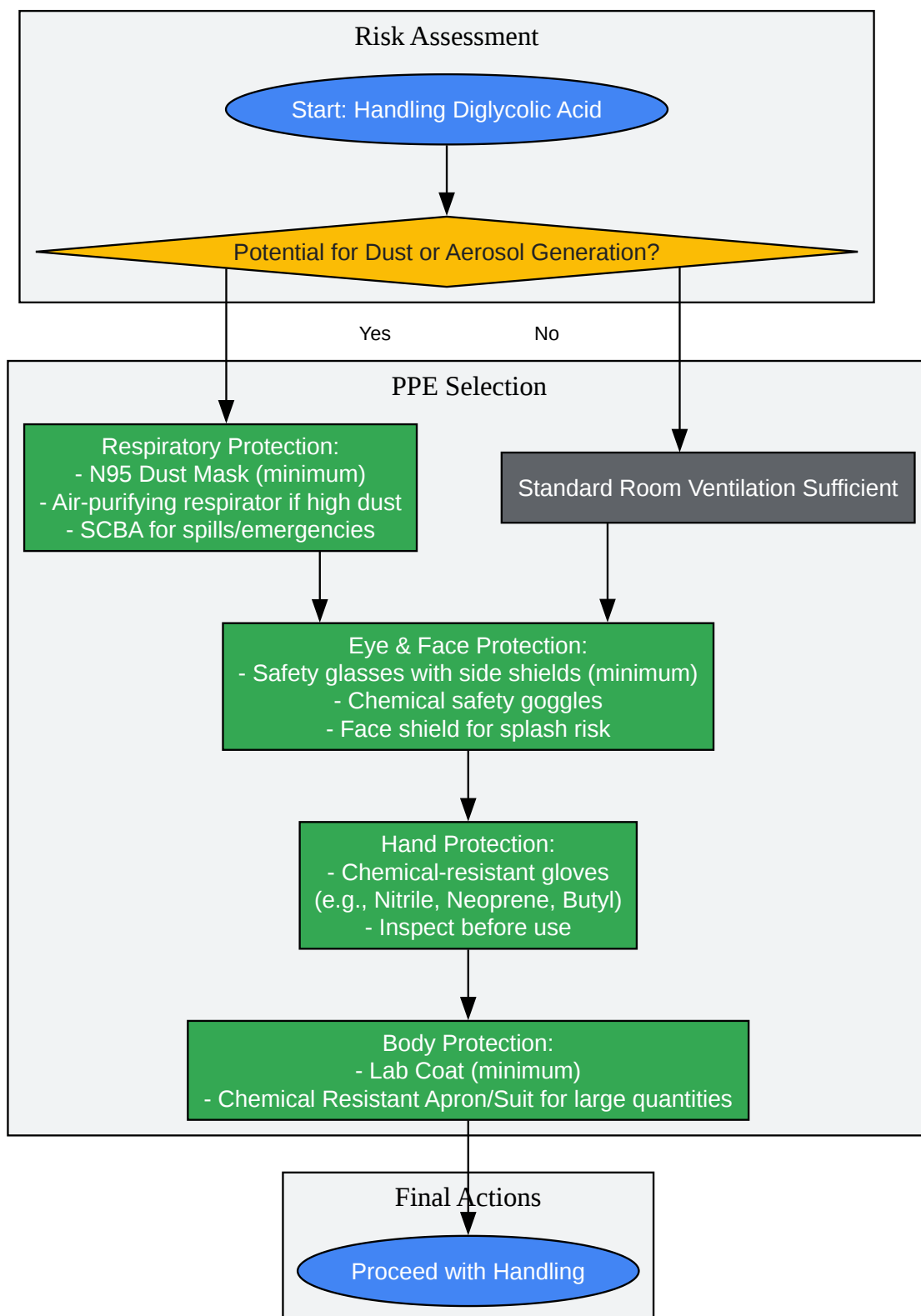
## Hazard and Exposure Data

The following table summarizes key quantitative data regarding the toxicity of **Diglycolic acid**. No specific occupational exposure limits have been established by region-specific regulatory bodies.[\[2\]](#)

| Hazard Metric              | Value and Species | Classification   |
|----------------------------|-------------------|--|
| Acute Oral Toxicity (LD50) | 500 mg/kg (Rat)   | Harmful if swallowed. <a href="#">[4]</a> <a href="#">[7]</a>  |
| GHS Hazard Statements      | H302, H315, H319  | Harmful if swallowed, Causes skin irritation, Causes serious eye irritation. <a href="#">[3]</a> <a href="#">[7]</a> |
| GHS Signal Word            | Warning           | Indicates a less severe hazard, but one that can still cause harm. <a href="#">[7]</a> <a href="#">[9]</a>           |

## Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is based on the potential for exposure. The following is a step-by-step guide to ensure adequate protection.



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Caption: PPE selection workflow for handling **Diglycolic acid**.

#### Eye and Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[2]
- A face shield may be necessary for tasks with a high risk of splashing.[4][10][11]

#### Skin and Body Protection:

- Wear a lab coat.[4] For larger quantities or where splashing is likely, consider a PVC apron or a chemical-resistant suit.[5]
- Handle with chemical-resistant gloves.[4][7] Suitable materials for protection against dry solids include nitrile rubber, butyl rubber, and polychloroprene.[5] Gloves must be inspected prior to use and disposed of in accordance with good laboratory practices.[6]

#### Respiratory Protection:

- If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator, such as a type N95 dust mask.[2][4][9]
- For major spills or in emergency situations, a self-contained breathing apparatus (SCBA) should be used.[1][4]

## Emergency Procedures

#### Spill Response:

- Minor Spills: For small spills of solid material, avoid generating dust.[6] Carefully sweep up the material and place it into a suitable, labeled container for disposal.[2]
- Major Spills: Evacuate the area and alert emergency responders.[5][6] Do not attempt to clean up a large spill without appropriate training and PPE, including respiratory protection.[6]

#### First Aid:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[2][8] If irritation persists, seek medical attention.[2][7]
- Skin Contact: Take off contaminated clothing immediately.[6] Wash the affected area with plenty of soap and water.[1][2] If skin irritation occurs, get medical advice.[2][7]
- Inhalation: Move the person to fresh air.[2][6] If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[2][8]
- Ingestion: Rinse mouth with water.[2][7] Call a POISON CENTER or doctor if you feel unwell.[1][7]

## Disposal Plan

- Waste materials are considered hazardous and should be disposed of in accordance with federal, state, and local environmental control regulations.[1][8]
- Dispose of surplus and non-recyclable solutions by offering them to a licensed disposal company.[1]
- Contaminated packaging and PPE (such as gloves) should be placed in a sealed, labeled container and disposed of as hazardous waste.[6][8] Do not allow the product to enter drains or water courses.[1][6]

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